

Application Notes and Protocols: Assessing Fuziline's Effect on Mitochondrial Function

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Compound of Interest

Compound Name: *Fuziline*

Cat. No.: *B108665*

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Introduction

Fuziline, a diterpenoid alkaloid derived from *Aconitum carmichaelii* Debeaux (Fuzi), has demonstrated notable effects on mitochondrial function.^{[1][2]} These application notes provide a comprehensive overview of **Fuziline**'s impact on mitochondria and detailed protocols for assessing these effects. The information is intended to guide researchers in evaluating **Fuziline** and similar compounds in the context of drug discovery and development, particularly for conditions associated with mitochondrial dysfunction.

Fuziline's Impact on Mitochondrial Function

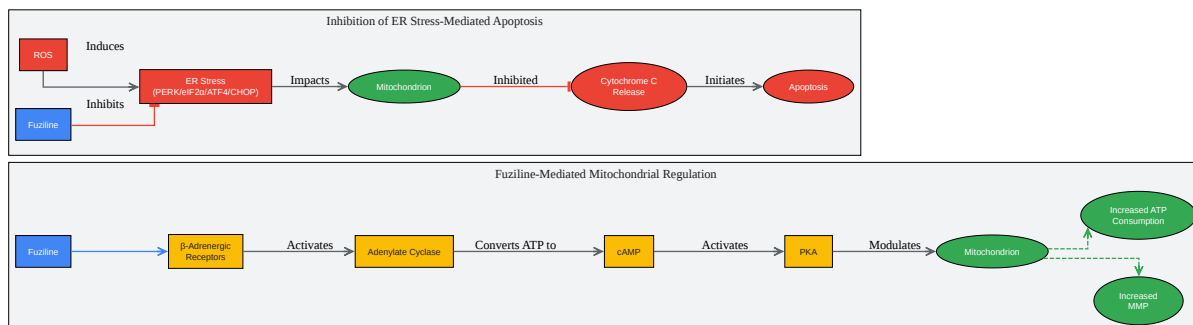
Fuziline has been shown to modulate several key aspects of mitochondrial biology, primarily through the activation of β -adrenergic receptors and the subsequent downstream cAMP-PKA signaling pathway.^[3] Its effects are multifaceted, encompassing bioenergetics, membrane potential, and cellular stress responses.

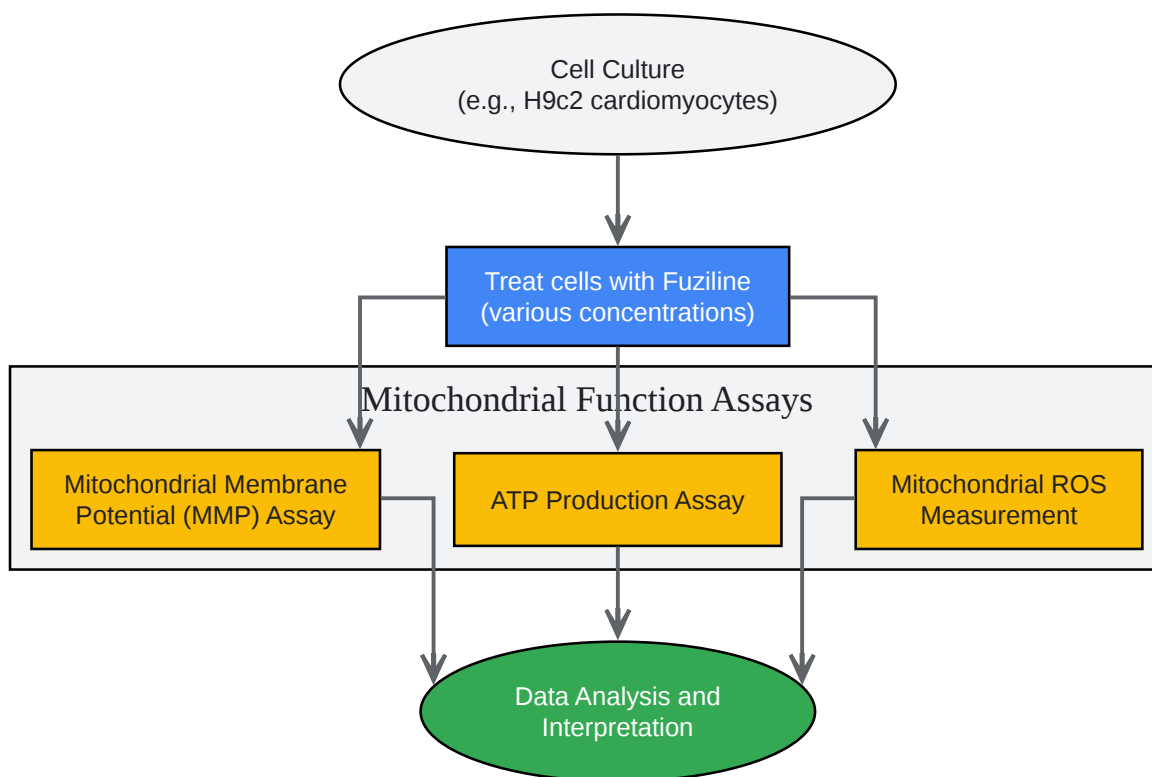
Summary of Fuziline's Effects on Mitochondrial Parameters

Parameter	Effect of Fuziline	Key Findings	Relevant Signaling Pathway
Mitochondrial Viability	Enhances	Fuziline treatment leads to improved mitochondrial viability. [3]	β -AR -> cAMP-PKA
Mitochondrial Membrane Potential (MMP)	Significantly Increases	Fuziline maintains the stability of the mitochondrial membrane potential. [3]	β -AR -> cAMP-PKA
ATP Consumption	Promotes	Fuziline increases the ADP/ATP ratio, indicating enhanced ATP consumption.	β -AR -> cAMP-PKA
Oxidative Stress	Reduces	Fuziline inhibits ROS-induced endoplasmic reticulum stress.	PERK/eIF2 α /ATF4/CHOP
Apoptosis	Inhibits	Fuziline inhibits the release of cytochrome C into the cytoplasm.	Intrinsic Apoptosis Pathway

Signaling Pathways Modulated by Fuziline

Fuziline's influence on mitochondrial function is mediated by its interaction with specific signaling cascades. Understanding these pathways is crucial for elucidating its mechanism of action.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Fuziline Ameliorates Glucose and Lipid Metabolism by Activating Beta Adrenergic Receptors to Stimulate Thermogenesis - PMC [pmc.ncbi.nlm.nih.gov]
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